

# In-Depth Technical Guide: Safety and Handling of 2-Chloro-4-hydroxybenzaldehyde

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## Compound of Interest

Compound Name: 2-Chloro-4-hydroxybenzaldehyde

CAS No.: 56962-11-9

Cat. No.: B147074

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-Chloro-4-hydroxybenzaldehyde** (CAS No. 56962-11-9), a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyestuffs.[1][2] Adherence to these guidelines is critical for ensuring laboratory safety and maintaining experimental integrity.

## Physicochemical and Toxicological Properties

**2-Chloro-4-hydroxybenzaldehyde** is a solid, typically appearing as an off-white to light yellow powder or crystal.[3] It is soluble in organic solvents.[1][2] While specific quantitative toxicity data for this compound is not readily available, data for the parent compound, benzaldehyde, provides a toxicological baseline. Benzaldehyde exhibits low acute toxicity with an oral LD50 in rats reported between 800 and 1300 mg/kg.[4][5]


| Property                             | Data   | Citations |
|--------------------------------------|--|-----------|
| Chemical Formula                     | C <sub>7</sub> H <sub>5</sub> ClO <sub>2</sub> | [6]       |
| Molecular Weight                     | 156.57 g/mol                                   |           |
| Appearance                           | Off-white to light yellow solid/crystal        | [3]       |
| Melting Point                        | 145-147 °C                                     |           |
| Solubility                           | Soluble in organic solvents                    | [1][2]    |
| pKa                                  | 6.81 ± 0.18 (Predicted)                        | [3]       |
| Oral LD <sub>50</sub> (Benzaldehyde) | 800 - 1300 mg/kg (Rat)                         | [4][5]    |
| Oral LD <sub>50</sub> (Benzaldehyde) | 800 - 2850 mg/kg (Mouse)                       | [4]       |

## Hazard Identification and GHS Classification

This chemical is classified as hazardous.[7] It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[2][7]

| Hazard Class                                     | Category | Hazard Statement                       | Citations |
|--|----------|--|-----------|
| Skin Corrosion/Irritation                        | 2        | H315: Causes skin irritation           | [6]       |
| Serious Eye Damage/Eye Irritation                | 2        | H319: Causes serious eye irritation    | [6]       |
| Specific Target Organ Toxicity (Single Exposure) | 3        | H335: May cause respiratory irritation | [6]       |

GHS Pictograms:

 alt text

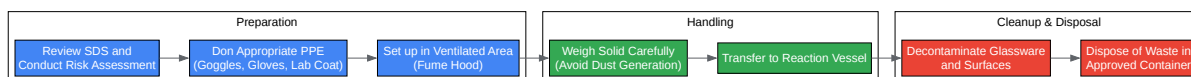
Signal Word: Warning[7]

## Safe Handling and Storage

Proper handling and storage are essential to minimize risk. This includes using the chemical in a well-ventilated area, avoiding the formation of dust, and preventing contact with skin, eyes, and clothing.[7]

## General Handling Workflow

The following workflow outlines the key steps for safely handling **2-Chloro-4-hydroxybenzaldehyde** in a laboratory setting.



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General laboratory workflow for handling **2-Chloro-4-hydroxybenzaldehyde**.

## Storage Requirements

Store containers tightly closed in a dry, cool, and well-ventilated place.[2][7] The compound is noted to be air-sensitive, and storage under an inert atmosphere (e.g., Nitrogen or Argon) is recommended to maintain product quality.[7]

## Incompatible Materials

Avoid contact with strong oxidizing agents.[2][7]

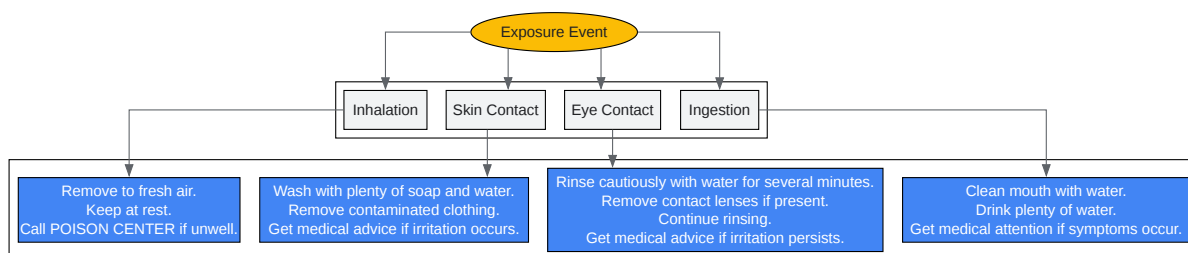
## Exposure Control and Personal Protection

Engineering controls, such as ensuring eyewash stations and safety showers are close to the workstation, are critical.[7] Use only in a well-ventilated area, preferably a chemical fume hood.  
[7]

| Protection Type        | Specification   | Citations |
|------------------------|---|-----------|
| Eye/Face Protection    | Wear appropriate protective eyeglasses or chemical safety goggles (conforming to EN166 or OSHA 29 CFR 1910.133).                  | [7]       |
| Skin Protection        | Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.                                  | [7]       |
| Respiratory Protection | Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced. | [7]       |
| Hygiene Measures       | Wash hands thoroughly after handling. Wash contaminated clothing before reuse.  | [7]       |

## First Aid Measures

In case of exposure, follow these first aid protocols immediately.



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First aid decision workflow for **2-Chloro-4-hydroxybenzaldehyde** exposure.

## Accidental Release and Firefighting Measures

Accidental Release: For a spill, wear personal protective equipment. Avoid dust formation. Sweep up and shovel the material into a suitable, closed container for disposal. Ensure adequate ventilation. Do not let the product enter drains.[7]

Firefighting: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam.[7]

Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[7]

Hazardous combustion products include carbon monoxide, carbon dioxide, and hydrogen chloride gas.[7]

## Application in Research and Development

**2-Chloro-4-hydroxybenzaldehyde** is a versatile building block in organic synthesis. A primary application is in the preparation of Schiff bases, which are widely studied for their biological activities, including anticancer and antimicrobial properties.[8]

## Experimental Protocol: Synthesis of a Schiff Base Derivative

This protocol is a representative method for the condensation reaction between **2-Chloro-4-hydroxybenzaldehyde** and a primary amine to form a Schiff base (imine).

Materials:

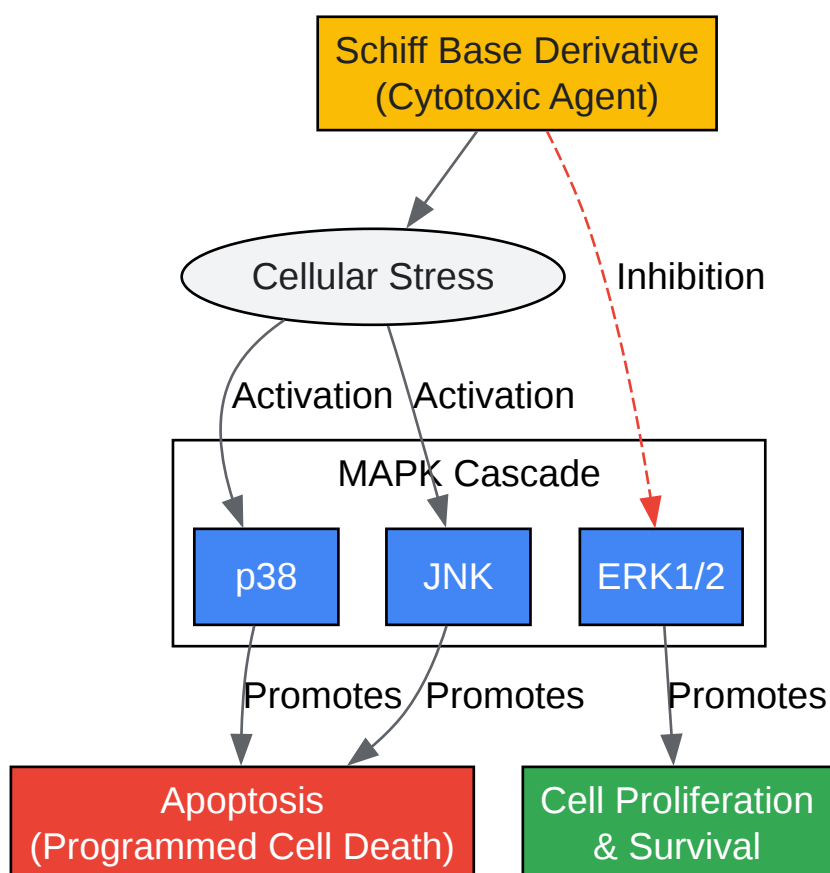
- **2-Chloro-4-hydroxybenzaldehyde** (1.0 equivalent)
- Primary amine (e.g., aniline or a substituted aniline) (1.0 equivalent)
- Absolute Ethanol or Methanol
- Glacial Acetic Acid (catalytic amount, e.g., a few drops)
- Round-bottom flask, reflux condenser, magnetic stirrer, and heating mantle.

Procedure:

- **Reactant Preparation:** In a round-bottom flask, dissolve **2-Chloro-4-hydroxybenzaldehyde** in a minimal amount of absolute ethanol with stirring.
- **Amine Addition:** In a separate beaker, dissolve the primary amine in absolute ethanol. Add this solution dropwise to the stirred aldehyde solution at room temperature.
- **Catalyst Addition:** Add a few drops of glacial acetic acid to the reaction mixture to catalyze the condensation.
- **Reflux:** Attach a reflux condenser and heat the mixture to reflux for 2-4 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Isolation:** Once the reaction is complete, allow the mixture to cool to room temperature. The Schiff base product will often precipitate from the solution.
- **Purification:** Collect the precipitate by vacuum filtration, wash with cold ethanol, and dry. The product can be further purified by recrystallization from a suitable solvent (e.g., ethanol or an ethanol/water mixture).

## Relevance in Drug Discovery: Potential Signaling Pathway Modulation

While **2-Chloro-4-hydroxybenzaldehyde** itself is an intermediate, its derivatives are of significant interest in drug discovery. For example, Schiff bases derived from the analogous 2-hydroxybenzaldehyde have been shown to induce apoptosis in cancer cells by modulating key signaling pathways.[9] One such critical pathway is the Mitogen-Activated Protein Kinase (MAPK) signaling cascade, which regulates cell proliferation, differentiation, and apoptosis.[9] [10] The diagram below illustrates a generalized view of how a cytotoxic agent might influence this pathway to induce cell death.



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Generalized MAPK signaling pathway potentially modulated by cytotoxic derivatives.

## Ecological Information

Specific ecotoxicological data for **2-Chloro-4-hydroxybenzaldehyde** is limited. However, studies on substituted benzaldehydes indicate they can be toxic to aquatic organisms like *Photobacterium phosphoreum*.<sup>[11][12]</sup> As a general precaution, this chemical should not be released into the environment, and discharge into drains must be avoided.<sup>[1][7]</sup> Waste should be disposed of as hazardous chemical waste in accordance with local and national regulations.<sup>[7]</sup>

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